

SPC 839 (CB-839, Telaglenastat): Application Notes for DMSO-Based Studies

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Compound of Interest

Compound Name: SPC 839

Cat. No.: B1681060

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stability of **SPC 839** (also known as CB-839 and Telaglenastat) in dimethyl sulfoxide (DMSO). The included protocols offer guidance for the preparation, storage, and use of **SPC 839** in various research applications.

Introduction to SPC 839

SPC 839 is a potent, selective, and orally bioavailable inhibitor of glutaminase 1 (GLS1).[1][2] By targeting glutamine metabolism, **SPC 839** has shown anti-tumor activity in various preclinical cancer models, making it a compound of significant interest in cancer research and drug development.[3][4] Accurate preparation of **SPC 839** solutions is critical for obtaining reliable and reproducible experimental results. DMSO is the most common solvent for preparing stock solutions of **SPC 839** for in vitro studies.

Solubility of SPC 839 in DMSO

SPC 839 exhibits good solubility in DMSO. However, the reported solubility values vary between suppliers. It is crucial to use high-purity, anhydrous DMSO to achieve maximum solubility, as moisture can reduce the solubility of the compound.[3]

Table 1: Reported Solubility of **SPC 839** in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
Cayman Chemical	~20[5][6]	~35	N/A
Selleck Chemicals	100[3]	174.95	Moisture-absorbing DMSO reduces solubility.[3]
R&D Systems	N/A	100[1]	N/A
APExBIO	≥28.6[3]	≥50	N/A
TargetMol	121.3	212.22	Sonication is recommended.
MedchemExpress	N/A	N/A	N/A

Molecular Weight of **SPC 839**: 571.58 g/mol

Stability and Storage of SPC 839

Solid Form

SPC 839 as a crystalline solid is stable for extended periods when stored under appropriate conditions.

Table 2: Stability of Solid **SPC 839**

Supplier/Source	Storage Temperature	Stability
Cayman Chemical	-20°C	≥ 4 years[5]
Selleck Chemicals	-20°C	3 years[1]

DMSO Stock Solutions

The stability of **SPC 839** in DMSO is dependent on the storage temperature. To maintain the integrity of the compound, it is essential to store stock solutions at low temperatures and minimize freeze-thaw cycles.

Table 3: Recommended Storage Conditions and Stability of **SPC 839** in DMSO

Supplier/Source	Storage Temperature	Stability
MedchemExpress	-80°C / -20°C	1 year / 6 months[5]
Selleck Chemicals	-80°C / -20°C	1 year / 1 month[1]
APExBIO	≤ -20°C	Several months[3]
MedKoo Biosciences	-20°C	Months to years[2]

General Recommendations:

- Aliquot: Upon preparation, it is highly recommended to aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1]
- Aqueous Solutions: Aqueous solutions of **SPC 839** are not recommended for storage for more than one day.[5][6]

Experimental Protocols

Preparation of a 10 mM **SPC 839** DMSO Stock Solution

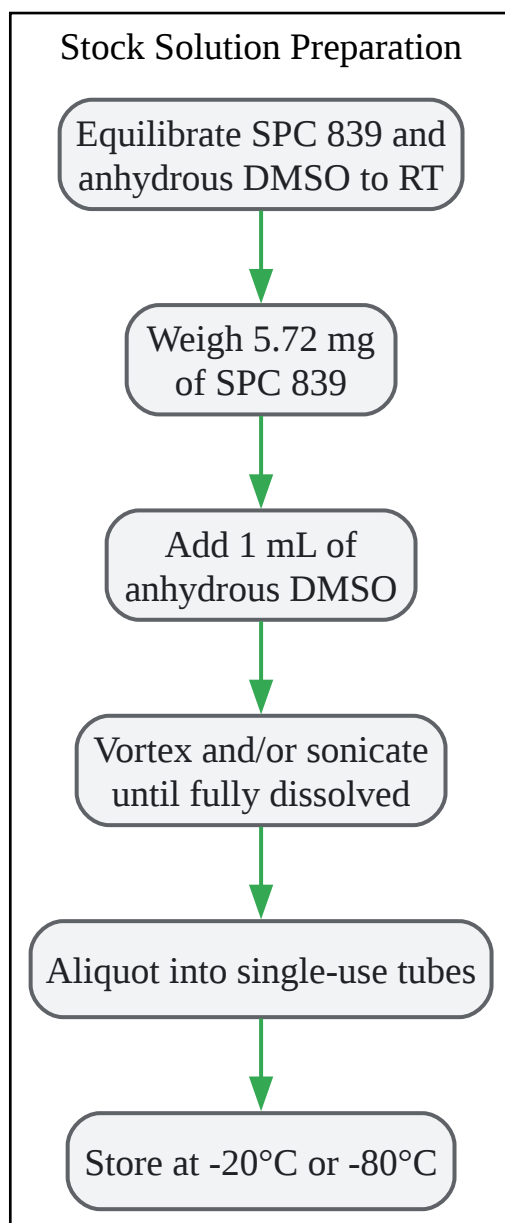
This protocol describes the preparation of a 10 mM stock solution of **SPC 839** in DMSO.

Materials:

- **SPC 839** (crystalline solid)
- Anhydrous, high-purity DMSO
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or cryovials

Procedure:

- **Equilibrate:** Allow the vial of solid **SPC 839** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weigh:** Accurately weigh the desired amount of **SPC 839** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 5.72 mg of **SPC 839** (Molecular Weight: 571.58 g/mol).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the **SPC 839** powder.
- **Mix:** Vortex the solution thoroughly until the solid is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution.
- **Store:** Aliquot the stock solution into sterile, single-use tubes and store at -20°C or -80°C.



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Fig 1. Workflow for preparing a 10 mM **SPC 839** DMSO stock solution.

Preparation of Working Solutions for Cell-Based Assays

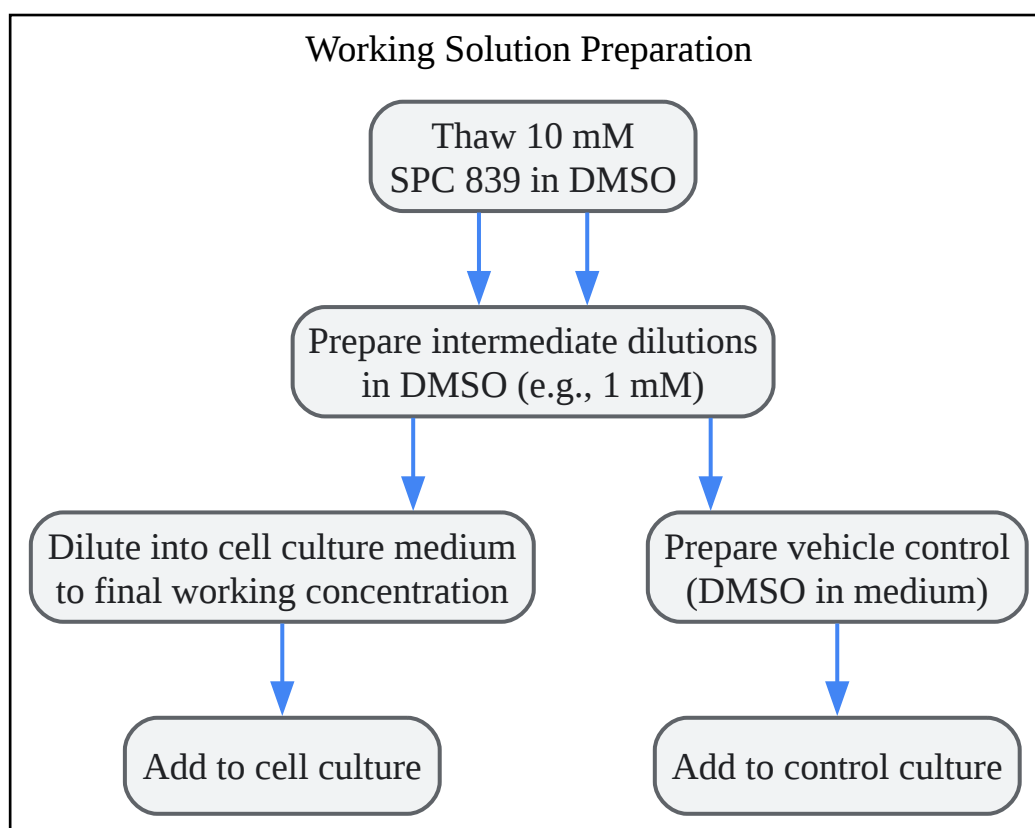
This protocol outlines the serial dilution of the DMSO stock solution to prepare working concentrations for use in cell culture experiments.

Materials:

- 10 mM **SPC 839** DMSO stock solution
- Anhydrous, high-purity DMSO
- Sterile cell culture medium
- Sterile dilution tubes

Procedure:

- Thaw: Thaw a single-use aliquot of the 10 mM **SPC 839** DMSO stock solution at room temperature.
- Intermediate Dilutions in DMSO: Prepare intermediate dilutions of the stock solution in DMSO. For example, to get a 1 mM solution, dilute the 10 mM stock 1:10 in DMSO. It is best to perform serial dilutions in DMSO before adding to an aqueous medium to prevent precipitation.[7]
- Final Dilution in Medium: Further dilute the intermediate DMSO solution into the final cell culture medium to achieve the desired working concentration. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[8]
- Control: Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the drug-treated samples.

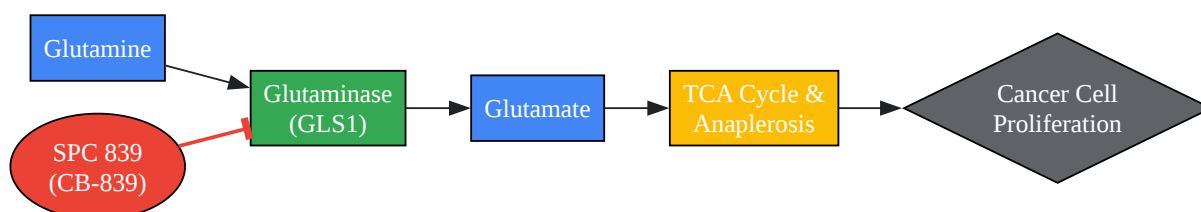


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Fig 2. Workflow for preparing **SPC 839** working solutions for cell-based assays.

SPC 839 Signaling Pathway Context

SPC 839 inhibits glutaminase (GLS1), which is a key enzyme in glutamine metabolism. This inhibition leads to a reduction in the conversion of glutamine to glutamate, thereby impacting downstream metabolic pathways that are crucial for cancer cell proliferation and survival, such as the TCA cycle.



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Fig 3. Simplified schematic of the **SPC 839** mechanism of action.

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